

The Chemical Architecture of Cinchonain IIb: A Technical Overview

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Compound of Interest

Compound Name: Cinchonain IIb

Cat. No.: B8257684

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Cinchonain IIb is a naturally occurring flavonolignan, a class of polyphenolic compounds characterized by a flavonoid and a lignan moiety. This complex molecule, found in select medicinal plants, has garnered interest within the scientific community for its potential biological activities. This technical guide provides a comprehensive overview of the chemical structure of **Cinchonain IIb**, alongside available data on its properties and biological effects.

Chemical Identity and Properties

Cinchonain IIb possesses a complex polycyclic structure. Its systematic IUPAC name is (2R,3R,4S,10S)-2,10-bis(3,4-dihydroxyphenyl)-4-[(2R,3R)-2-(3,4-dihydroxyphenyl)-3,5,7-trihydroxy-3,4-dihydro-2H-chromen-8-yl]-3,5-dihydroxy-3,4,9,10-tetrahydro-2H-pyrano[2,3-h]chromen-8-one. The key quantitative and identifying information for **Cinchonain IIb** is summarized in the table below.

Property	Data	Reference
Molecular Formula	C ₃₉ H ₃₂ O ₁₅	[1]
Molecular Weight	740.66 g/mol	[1]
CAS Number	85022-68-0	[1]
IUPAC Name	(2R,3R,4S,10S)-2,10-bis(3,4-dihydroxyphenyl)-4-[(2R,3R)-2-(3,4-dihydroxyphenyl)-3,5,7-trihydroxy-3,4-dihydro-2H-chromen-8-yl]-3,5-dihydroxy-3,4,9,10-tetrahydro-2H-pyrano[2,3-h]chromen-8-one	[1]
SMILES Notation	<chem>C1C(C(OC2=C1C(=CC(=C2C3C(C(OC4=C5C(CC(=O)OC5=CC(=C34)O)C6=CC(=C(C=C6)O)O)C7=CC(=C(C=C7)O)O)O)O)C8=CC(=C(C=C8)O)O)O</chem>	[1]
Appearance	Brown powder	
Purity	90.0%	

Natural Sources and Isolation

Cinchonain IIb is a constituent of the bark of medicinal plants such as *Trichilia catigua* and *Anemopaegma mirandum*, both of which are sometimes referred to as Catuaba.

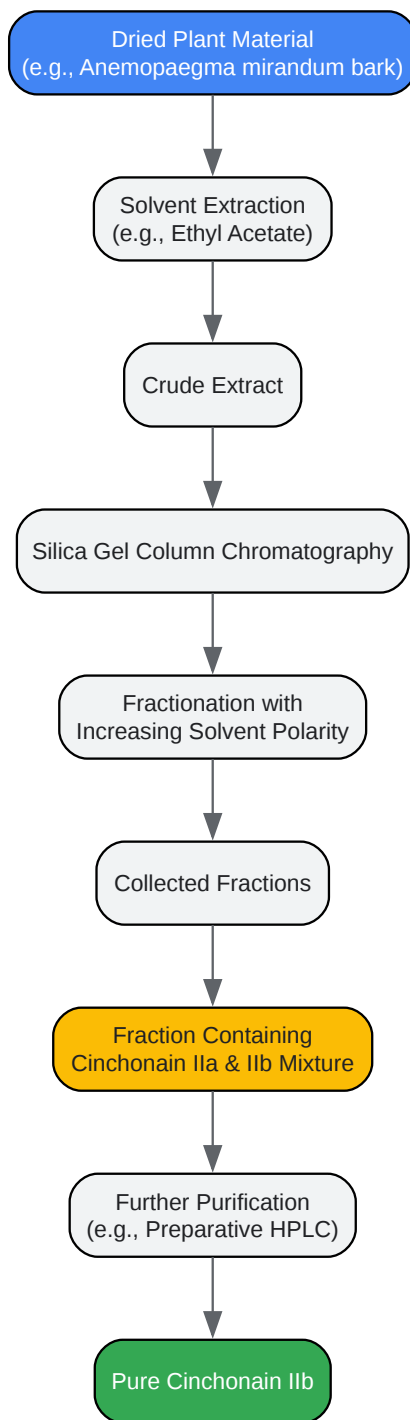
Experimental Protocol: General Method for the Isolation of Cinchonain IIa and IIb from *Anemopaegma mirandum*

While a detailed protocol for the isolation of pure **Cinchonain IIb** is not readily available, a published study outlines the fractionation of an extract from *Anemopaegma mirandum* that yielded a mixture of Cinchonain IIa and IIb. The general methodology is as follows:

- **Extraction:** The plant material (e.g., dried bark) is subjected to solvent extraction, typically with a solvent of intermediate polarity such as ethyl acetate, to obtain a crude extract.

- **Chromatographic Separation:** The crude extract is then fractionated using silica gel column chromatography.
- **Fraction Collection:** A series of solvents with increasing polarity are used to elute the compounds from the column. Fractions are collected sequentially.
- **Isolation of Cinchonain IIa/IIb Mixture:** In the cited study, a specific fraction, denoted as Fr5-1, was found to contain a mixture of Cinchonain IIa and IIb. Further purification steps, such as preparative high-performance liquid chromatography (HPLC), would be necessary to separate and isolate pure **Cinchonain IIb**.

General Workflow for Cinchonain Isolation

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Caption: Generalized workflow for the isolation of **Cinchonain IIb**.

Biological Activity

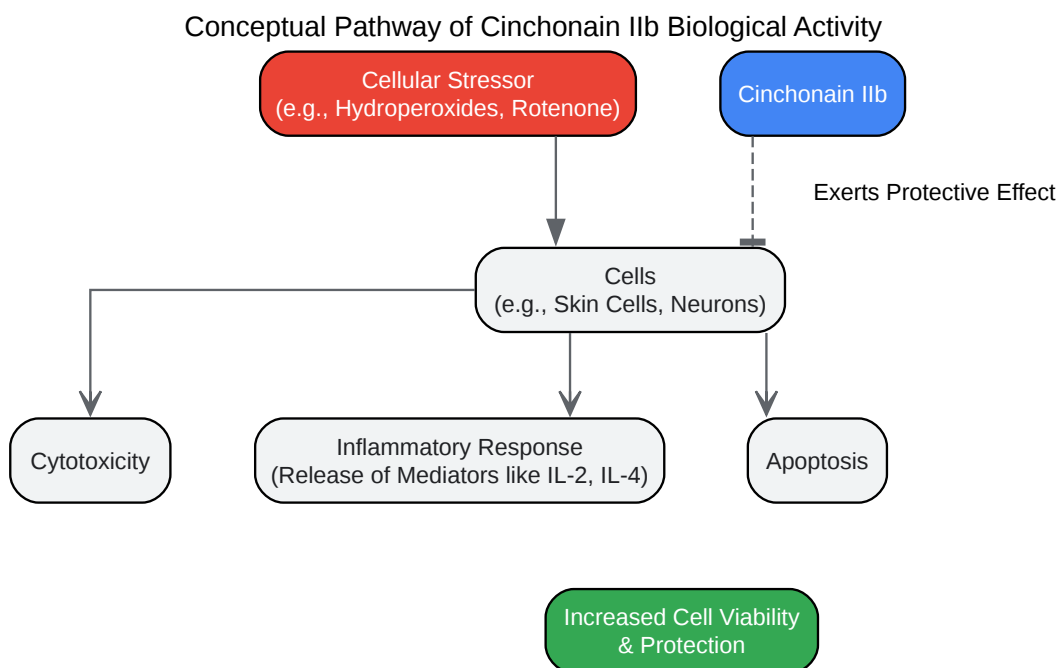
Research suggests that a mixture of Cinchonain IIa and IIb possesses significant cytoprotective and antioxidant properties.

Cytoprotective Effects

In a study utilizing a three-dimensional cultured human skin model, a fraction containing Cinchonain IIa and IIb from *Anemopaegma mirandum* demonstrated protective effects against hydrogen peroxide-induced cytotoxicity. The key findings from this research indicated that the Cinchonain mixture was a primary active component in:

- Preventing the reduction of cell viability.
- Inhibiting the release of the inflammatory mediator β -hexosaminidase.
- Suppressing the release of cytokines Interleukin-2 (IL-2) and Interleukin-4 (IL-4).

Furthermore, extracts of *Anemopaegma mirandum*, which contain cinchonains, have been shown to exhibit cytoprotective effects against rotenone-induced apoptosis in human neuroblastoma SH-SY5Y cells, suggesting a potential for neuroprotective activity.



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References

- 1. Antioxidant, anticholinesterase and antifatigue effects of *Trichilia catigua* (catuaba) - PMC [pmc.ncbi.nlm.nih.gov]
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